

Personal protective equipment for handling ICL-CCIC-0019

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Compound of Interest

Compound Name: ICL-CCIC-0019

Cat. No.: B12375975

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Essential Safety and Handling Guide for ICL-CCIC-0019

For Researchers, Scientists, and Drug Development Professionals

This document provides crucial safety and logistical information for the handling and disposal of **ICL-CCIC-0019**, a potent choline kinase α (CHK α) inhibitor used in cancer research.[\[1\]](#)[\[2\]](#)[\[3\]](#) Given that a specific Safety Data Sheet (SDS) is not publicly available, the following guidance is based on standard laboratory practices for handling potent, biologically active small molecule compounds.

Personal Protective Equipment (PPE)

Appropriate PPE is mandatory to prevent exposure during handling. The following table summarizes the recommended PPE for various tasks involving **ICL-CCIC-0019**.

Task	Gloves	Eye Protection	Lab Coat	Respiratory Protection
Receiving & Storage	Nitrile or Neoprene	Safety Glasses	Standard Lab Coat	Not generally required
Weighing (Solid Form)	Double-gloved (Nitrile or Neoprene)	Safety Goggles	Standard Lab Coat	N95/P100 Respirator or use in a certified chemical fume hood
Solution Preparation	Double-gloved (Nitrile or Neoprene)	Safety Goggles	Standard Lab Coat	Use in a certified chemical fume hood
Cell Culture/Animal Dosing	Nitrile or Neoprene	Safety Glasses	Standard Lab Coat	Use in a biological safety cabinet (BSC)
Waste Disposal	Nitrile or Neoprene	Safety Goggles	Standard Lab Coat	Use in a certified chemical fume hood

Operational Plan: From Receipt to Disposal

A systematic approach is essential for the safe handling of **ICL-CCIC-0019**.

1. Receiving and Storage:

- Upon receipt, visually inspect the container for any damage or leaks.
- Log the compound in your chemical inventory.
- Store in a cool, dry, and well-ventilated area, away from incompatible materials. The recommended storage for stock solutions is at -80°C for up to 6 months or -20°C for up to 1 month, protected from moisture and light.[\[1\]](#)

2. Preparation of Stock and Working Solutions:

- Engineering Controls: All weighing of the powdered compound and preparation of initial stock solutions should be performed in a certified chemical fume hood to minimize inhalation risk.
- Weighing:
 - Don appropriate PPE, including double gloves and respiratory protection if not in a fume hood.
 - Use a dedicated, calibrated balance.
 - Handle the powder carefully to avoid generating dust.
- Solubilization: **ICL-CCIC-0019** is typically dissolved in solvents like DMSO to create a stock solution.^[1] Add the solvent slowly to the powdered compound.

3. Experimental Use:

- For cell culture experiments, subsequent dilutions of the stock solution should be performed in a biological safety cabinet (BSC) to maintain sterility and operator safety.
- For animal studies, ensure all dosing procedures are conducted in accordance with approved institutional animal care and use committee (IACUC) protocols and utilize appropriate containment to prevent exposure.^[3]

Disposal Plan

All waste contaminated with **ICL-CCIC-0019** must be treated as hazardous chemical waste.

- Solid Waste:
 - Contaminated PPE (gloves, disposable lab coats), weigh boats, and pipette tips should be collected in a dedicated, clearly labeled hazardous waste container.
- Liquid Waste:
 - Unused solutions and contaminated media should be collected in a sealed, properly labeled hazardous waste container. Do not pour down the drain.

- Sharps:
 - Needles and syringes used for dosing should be disposed of in a designated sharps container for hazardous chemical waste.
- Final Disposal:
 - All hazardous waste must be disposed of through your institution's Environmental Health and Safety (EHS) office in accordance with local, state, and federal regulations.

Experimental Protocols Cited

The primary use of **ICL-CCIC-0019** in the cited literature is as a CHK α inhibitor in cancer cell lines and animal xenograft models.[3][4]

General Protocol for In Vitro Cell Treatment:

- Cell Seeding: Plate cells (e.g., HCT116 human colon carcinoma cells) at the desired density in appropriate culture vessels and allow them to adhere overnight.[3]
- Compound Preparation: Prepare a stock solution of **ICL-CCIC-0019** in DMSO.[1] Further dilute the stock solution in cell culture medium to achieve the desired final concentrations.
- Cell Treatment: Remove the existing medium from the cells and replace it with the medium containing **ICL-CCIC-0019**.
- Incubation: Incubate the cells for the desired time period (e.g., 24, 48 hours).[3][4]
- Analysis: Following incubation, cells can be harvested for various downstream analyses, such as cell cycle analysis, apoptosis assays, or metabolic studies.[3][4]

Visual Workflow for Safe Handling

The following diagram illustrates the key steps and decision points for the safe handling and disposal of **ICL-CCIC-0019**.

Caption: Workflow for Safe Handling and Disposal of **ICL-CCIC-0019**.

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